

Application Note: Quantification of Tricaprin and its Metabolites in Plasma

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tricaprin*

Cat. No.: *B1683028*

[Get Quote](#)

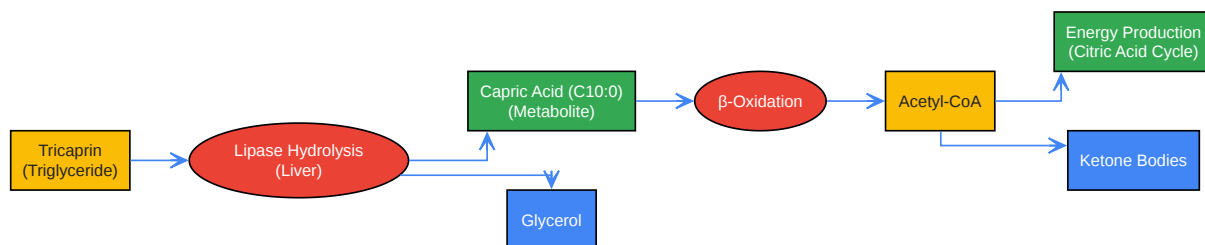
For Researchers, Scientists, and Drug Development Professionals

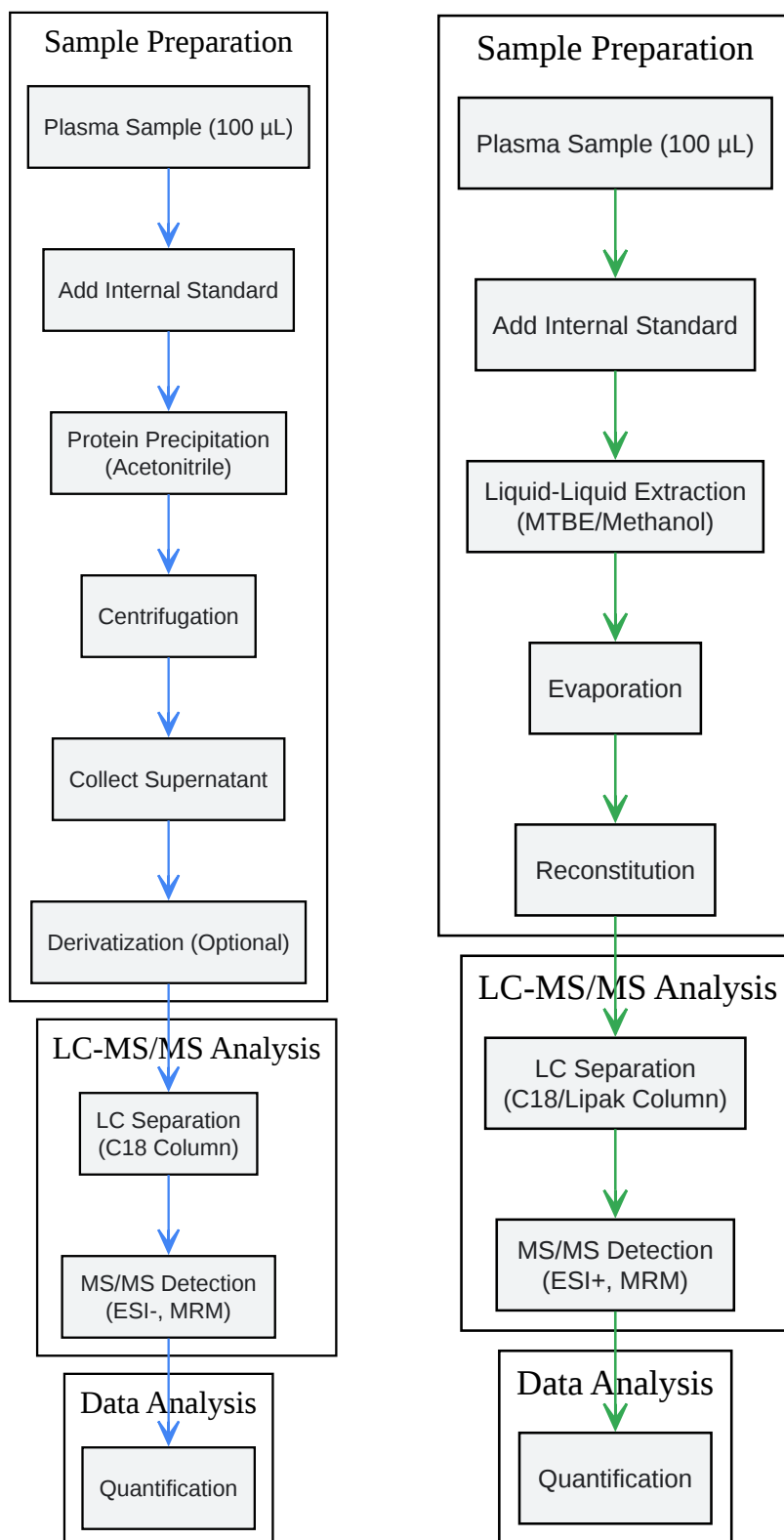
Introduction

Tricaprin, a triglyceride composed of three capric acid (C10:0) fatty acid molecules, is a medium-chain triglyceride (MCT) of significant interest in pharmaceutical and nutritional research. Its unique metabolic properties, including rapid absorption and hepatic metabolism, have led to its investigation in various therapeutic areas. Accurate quantification of **tricaprin** and its primary metabolite, capric acid, in plasma is crucial for pharmacokinetic studies, bioavailability assessments, and understanding its physiological effects. This application note provides detailed protocols for the quantification of **tricaprin** and capric acid in plasma using liquid chromatography-tandem mass spectrometry (LC-MS/MS), along with a summary of relevant quantitative data.

Metabolic Pathway of Tricaprin

Tricaprin is rapidly metabolized in the body. Following oral administration, it is hydrolyzed in the gastrointestinal tract and/or absorbed and transported to the liver. In the liver, it is broken down by lipases into its constituent molecules: glycerol and three molecules of capric acid. Capric acid then undergoes β -oxidation to produce acetyl-CoA, which can enter the citric acid cycle for energy production or be converted into ketone bodies.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Note: Quantification of Tricaprin and its Metabolites in Plasma]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1683028#quantifying-tricaprin-metabolites-in-plasma\]](https://www.benchchem.com/product/b1683028#quantifying-tricaprin-metabolites-in-plasma)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com